

1-Iodoct-1-yne: Physicochemical Characterization & Synthesis

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Compound of Interest

Compound Name: 1-Iodo-1-octyne

CAS No.: 81438-46-2

Cat. No.: B8640996

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Executive Summary

1-Iodoct-1-yne (CAS: 81438-46-2) is a functionalized terminal alkyne widely utilized as a C8-electrophile in palladium-catalyzed cross-coupling reactions (e.g., Cadiot-Chodkiewicz, Sonogashira). While widely cited in synthetic protocols, its specific physical constants—most notably Refractive Index (

)—are frequently absent from standard commercial databases due to its status as a transient intermediate often generated in situ or used immediately after isolation.

This guide provides a rigorous framework for determining the refractive index of 1-iodoct-1-yne, establishing a theoretical baseline (

) and detailing the synthesis and purification protocols required to obtain analytical-grade material for empirical verification.

Physicochemical Characterization

Theoretical Derivation of Refractive Index

In the absence of a universally standardized experimental value in public literature, the refractive index is derived using the Lorentz-Lorenz equation and Molar Refractivity (MR) principles. This approach allows researchers to validate the purity of synthesized material; significant deviations (>0.005) from this range indicate the presence of unreacted 1-octyne or solvent residues.

Calculated Parameters

Parameter	Value	Method / Source
Molecular Formula		Stoichiometry
Molecular Weight	236.10 g/mol	Standard Atomic Weights
Est. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] Density ()	1.35 ± 0.05 g/mL	Comparative Structural Analysis*
Molar Refractivity (MR)	~ 50.2 cm ³ /mol	Sum of Atomic Refractivities (Vogel/Eisenlohr)
Theoretical RI ()	1.495 – 1.525	Lorentz-Lorenz Derivation

*Note: Density is estimated based on the trend between 1-octyne () and 1-iodooctane (). The linearity and triple bond of the alkyne typically increase density relative to the alkyl iodide analog.

Comparative Reference Data

Compound	Structure	Refractive Index ()	Density (g/mL)
1-Octyne		1.411	0.746
1-Iodooctane		1.489	1.330
(Iodoethynyl)benzene		1.662	1.700
1-Iodooct-1-yne		~1.51 (Est.)	~1.38 (Est.)

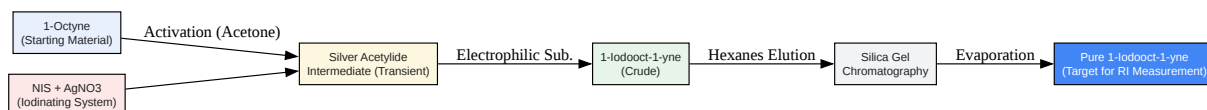
Synthesis & Purification Protocol

To measure the refractive index experimentally, high-purity material must be synthesized. The following protocol utilizes the N-Iodosuccinimide (NIS) / Silver Nitrate (

) method, chosen for its high chemoselectivity and minimal byproduct formation compared to the CuI/I₂ method.

Reaction Logic Flow

The synthesis relies on the activation of the terminal alkyne proton by a "soft" Lewis acid (), followed by electrophilic iodination.



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Figure 1: Step-wise synthesis pathway for the generation of analytical-grade 1-iodooct-1-yne.

Experimental Procedure

Safety Warning: Silver salts stain skin and surfaces. Iodinated alkynes can be light-sensitive and potentially unstable upon prolonged storage. Perform all steps in a fume hood.

- Preparation:
 - Dissolve 1-octyne (1.0 equiv, 10 mmol) in Acetone (30 mL).
 - Add N-Iodosuccinimide (NIS) (1.1 equiv, 11 mmol).
- Catalysis:
 - Add

(0.05 equiv, 0.5 mmol) as a catalyst.
 - Observation: The reaction typically proceeds at room temperature.^[8] Monitor via TLC (Hexanes).^[8] The product (

) is less polar than the starting material.
- Work-up:
 - Upon completion (~1-2 hours), dilute with water (50 mL) and extract with Diethyl Ether (3 x 20 mL).
 - Wash the organic layer with Saturated

(to remove excess iodine/NIS) and Brine.
 - Dry over anhydrous

, filter, and concentrate in vacuo (do not heat above 40°C).
- Purification:
 - Flash column chromatography on silica gel using 100% n-Hexane.
 - Isolate the colorless to pale yellow oil.

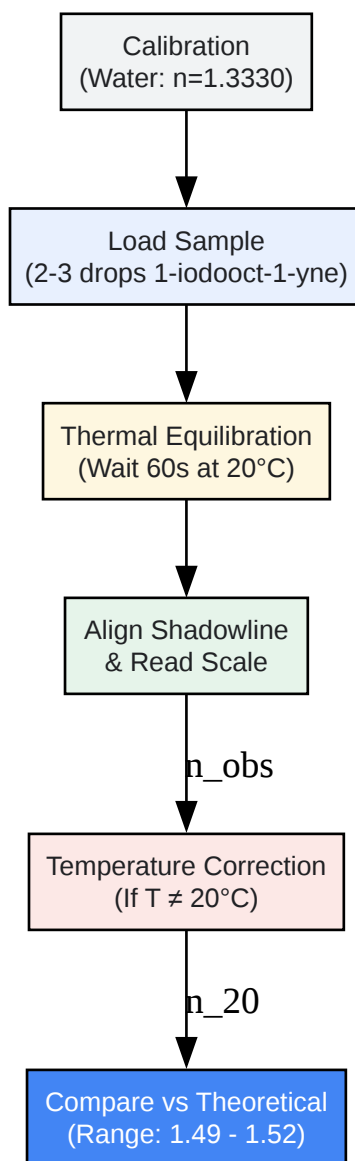
Refractive Index Measurement Protocol

Once isolated, the refractive index serves as the primary purity checkpoint before using the reagent in sensitive catalytic cycles.

Instrumentation & Setup

- Instrument: Abbe Refractometer (or digital equivalent).
- Light Source: Sodium D-line (589 nm).
- Temperature: Thermostated at 20°C.

Measurement Workflow



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Figure 2: Operational workflow for validation of 1-iodooct-1-yne purity via refractometry.

Temperature Correction

If the measurement cannot be performed at exactly 20°C, apply the following correction factor (approximate for organic halides):

- Note: RI decreases as temperature increases.

Applications in Drug Development

Understanding the purity of 1-iodooct-1-yne via RI is critical for:

- Sonogashira Coupling: Used to attach the octynyl chain to heteroaromatic cores (e.g., kinase inhibitors). Impure iodide (containing free alkyne) leads to homocoupling byproducts (diynes) that are difficult to separate.
- Cadiot-Chodkiewicz Coupling: Synthesis of unsymmetrical diynes for conjugation chemistry.
- Click Chemistry Precursors: The iodo-alkyne can be converted to 1-iodo-triazoles, which are exploring bioisosteres in peptidomimetics.

References

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